

Proper Disposal Procedures: 2-(2-Hydroxyphenyl)propionic Acid

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Compound of Interest

Compound Name: 2-(2-Hydroxyphenyl)propionic acid

CAS No.: 533931-68-9

Cat. No.: B1316707

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Executive Summary: The Dual-Hazard Framework

Effective disposal of **2-(2-Hydroxyphenyl)propionic acid** (CAS: 515-30-0) requires understanding its molecular duality.^{[1][2]} It is not merely an organic solid; it functions simultaneously as a carboxylic acid and a phenolic compound.^[2]

Many laboratory accidents occur when researchers treat this compound solely as a weak acid, neglecting the phenolic moiety.^[2] Phenols are prone to oxidative coupling and can form toxic tars or react violently with strong oxidizers.^[2] Therefore, the disposal protocol must prioritize segregation from oxidizers and pH-controlled waste streams.^{[1][2]}

This guide provides a self-validating workflow to ensure compliance with RCRA (Resource Conservation and Recovery Act) standards and GLP (Good Laboratory Practice).

Chemical Safety Profile & Hazard Assessment

Before initiating disposal, verify the material properties.^[2] This data dictates the waste stream selection.^[2]

Property	Specification	Operational Implication
CAS Number	515-30-0	Unique identifier for waste manifests.[1]
Chemical Structure	Phenolic ring + Propionic acid tail	Dual reactivity: Acidic and susceptible to oxidation.[2]
Physical State	Solid (Crystalline powder)	Requires "Hazardous Solid" stream unless dissolved.[1][2]
Acidity (pKa)	~4.5 (Carboxylic), ~10 (Phenol)	Incompatible with Bases: Exothermic neutralization risk. [1][2]
GHS Hazards	H315 (Skin Irrit.), H319 (Eye Irrit.)[1][2][3][4]	Requires double-gloving (Nitrile) and eye protection.[2]
RCRA Status	Non-listed (Characteristic Waste)	Not P/U-listed, but treat as Toxic/Irritant.[1][2]



Critical Note: While not explicitly listed as U188 (Phenol), substituted phenols can exhibit significant dermal toxicity.[1][2] Treat all waste as if it possesses the permeation hazards of parent phenol.[2]

Pre-Disposal: The Segregation Logic (Self-Validating System)[1]

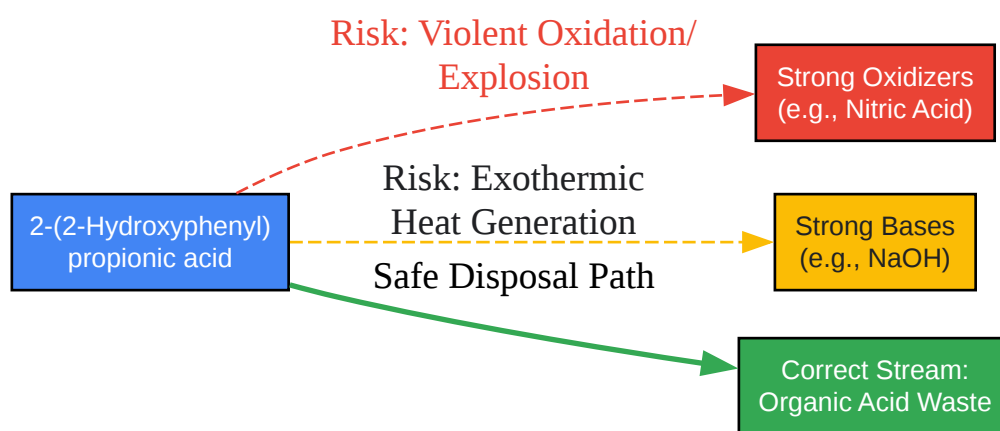
Safety is established before the waste enters the bin.[2] You must segregate this compound to prevent "in-can" reactions.[2]

The Incompatibility Rule[2]

- NEVER mix with Nitric Acid or Perchlorates: Phenolic rings are electron-rich and can undergo rapid, exothermic nitration or oxidation, potentially leading to deflagration.[1][2]
- NEVER mix with Strong Bases (NaOH) in concentrated forms: Rapid neutralization generates heat, which can pressurize waste containers.[1][2]

Segregation Visualization

The following diagram illustrates the "Why" behind the segregation protocol.



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Figure 1: Chemical incompatibility map.[1][2] The phenolic moiety dictates strict separation from oxidizers.[2]

Step-by-Step Disposal Protocols

Choose the protocol matching the physical state of your waste.[2]

Protocol A: Solid Waste (Pure Substance or Contaminated Consumables)

Scenario: Expired reagent, weighing boats, or contaminated gloves.[1][2]

- Containment: Place the solid material in a clear, sealable polyethylene bag or a wide-mouth high-density polyethylene (HDPE) jar.
- Labeling: Affix a hazardous waste label.

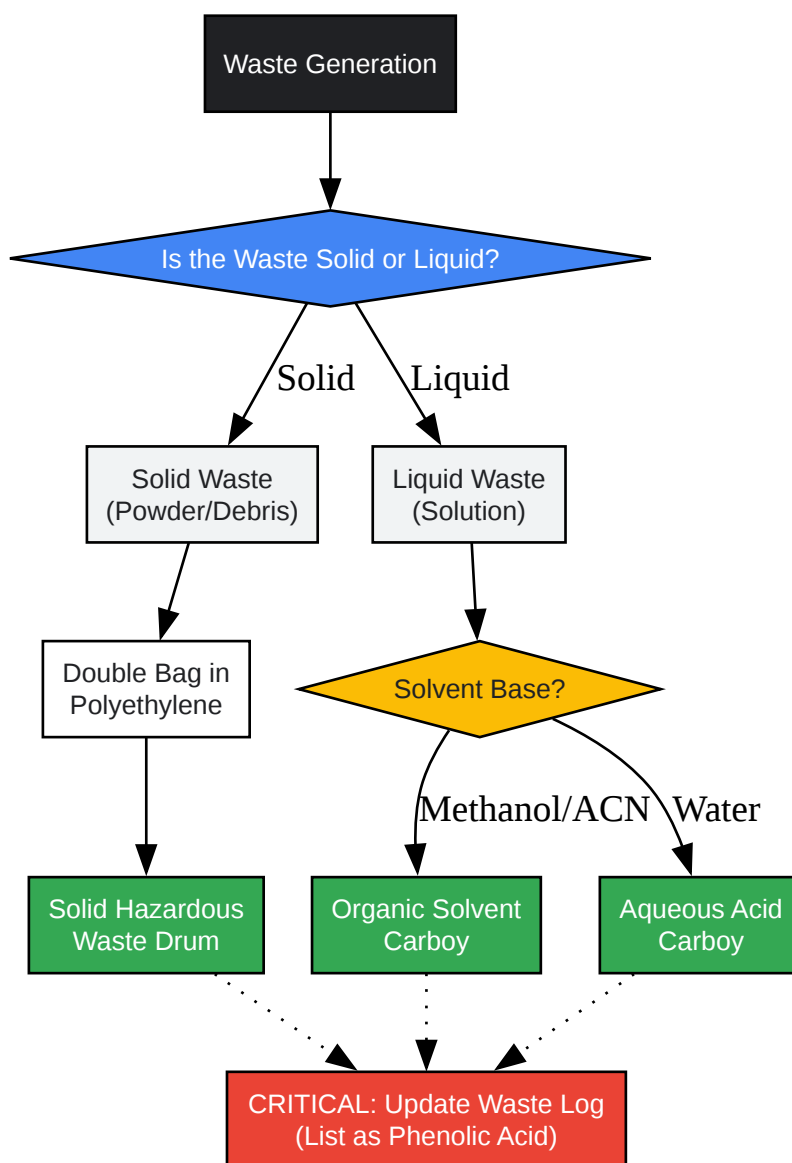
- Constituents: "2-(2-Hydroxyphenyl)propionic acid, 99%"^[1]^[2]
- Hazard Checkbox: Check "Toxic" and "Irritant".^[2]
- Secondary Container: Place the sealed bag/jar into the lab's designated "Solid Hazardous Waste" drum.
 - Validation: Ensure the drum is not designated for "Oxidizing Solids."^[2]

Protocol B: Liquid Waste (HPLC Effluent or Mother Liquor)

Scenario: Reaction mixtures or dissolved stock solutions.^[1]^[2]

- pH Check: If the solution is highly acidic (pH < 2), it is classified as Corrosive.^[1]^[2]
- Solvent Compatibility:
 - If dissolved in Organic Solvents (Methanol, Acetonitrile): Dispose in "Organic Solvent Waste".^[1]^[2]
 - If dissolved in Water: Dispose in "Aqueous Acidic Waste".^[1]^[2]
- Transfer: Pour into the appropriate carboy using a funnel to prevent splashing.
- Log Entry: Immediately record the volume and concentration on the carboy's accumulation log.
 - Why? Waste vendors need to know the phenol content to determine incineration parameters.^[2]

Operational Workflow Diagram



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Figure 2: Decision tree for waste stream selection. Note the critical step of logging the specific phenolic content.[2]

Spill Management Contingency

In the event of a benchtop spill, immediate action is required to prevent surface corrosion or vapor generation.[2]

- PPE Upgrade: Wear safety goggles (not just glasses) and double nitrile gloves.[1][2]

- Neutralization (The "Fizz" Test):
 - Cover the spill with Sodium Bicarbonate (NaHCO_3) or a commercial acid neutralizer.[1][2]
 - Observation: Wait for effervescence (bubbling) to cease.[1][2] This indicates the acid has been neutralized to a safe salt form.[2]
- Absorption: Cover the neutralized residue with vermiculite or dry sand.[2]
- Collection: Sweep into a dustpan and deposit into a bag labeled "Spill Debris - Contains Phenolic Acid." [2]
- Surface Clean: Wipe the area with soap and water; phenols can leave a sticky residue that oxidizes to pink/brown over time.[2]

Regulatory & Compliance Notes

- US EPA (RCRA): While **2-(2-Hydroxyphenyl)propionic acid** is not a U-listed waste (unlike pure Phenol, U188), it must be managed as a Characteristic Waste if the pH is < 2 (D002) or simply as non-RCRA regulated hazardous waste due to toxicity.[1][2]
- Destruction Method: The preferred industrial disposal method is High-Temperature Incineration.[1] This ensures the thermal destruction of the stable benzene ring.[2]

References

- National Center for Biotechnology Information (2026). PubChem Compound Summary for CID 15075538, 2-(2-Hydroxyphenyl)propanoic acid.[1][2] Retrieved from [\[Link\]](#)[1][2]
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